

Application Notes and Protocols: Barium Carbonate in Ceramic Glaze Formulation

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Compound of Interest

Compound Name: *Barium carbonate, CP*

Cat. No.: *B147902*

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These application notes provide a detailed overview of the use of barium carbonate in ceramic glaze formulations. This document includes its chemical and physical properties, its effects on glaze characteristics, experimental protocols for testing, and important safety considerations.

Introduction to Barium Carbonate in Ceramic Glazes

Barium carbonate (BaCO_3) is an inorganic compound widely used in the ceramics industry as a key ingredient in glaze formulations.^[1] It acts as a flux, matting agent, and crystallizing agent, and it can produce unique colors when combined with certain coloring oxides.^[2] Its primary function is to lower the melting point of the glaze, allowing for firing at lower temperatures, which can reduce energy costs.^{[3][4]} Barium carbonate also enhances the brilliance, gloss, and durability of the final glazed surface.^[3]

Physicochemical Properties of Barium Carbonate

Property	Value	Reference
Chemical Formula	BaCO_3	[2]
Molar Mass	197.34 g/mol	[2]
Appearance	White powder	[5]
Density	4.286 g/cm ³	-
Melting Point	811 °C (1,492 °F; 1,084 K) (decomposes)	[2]
Solubility in water	Insoluble	[2]
Solubility	Soluble in most acids (exception: sulfuric acid)	[2]

Effects of Barium Carbonate on Glaze Properties

The addition of barium carbonate to a glaze formulation can have several significant effects on the final product. These effects are concentration-dependent.

Quantitative Effects of Barium Carbonate on a Model Cone 6 Glaze

The following table illustrates the expected effects of varying concentrations of barium carbonate on a model Cone 6 gloss glaze.

Base Glaze Recipe (Illustrative)

Ingredient	Percentage
Nepheline Syenite	40%
Silica	30%
Whiting (Calcium Carbonate)	20%
Kaolin	10%

Table of Effects with Varying Barium Carbonate Additions

Barium Carbonate (%)	Estimated Melting Point (°C)	Estimated Coefficient of Thermal Expansion ($\times 10^{-7}/^{\circ}\text{C}$)	Estimated Gloss Units (GU) at 60°	Estimated Barium Leaching (ppm)	Visual/Physical Observations
0% (Base Glaze)	1220	65	90	< 0.1	Glossy, transparent
2%	1210	68	85	0.5	Slight decrease in gloss
5%	1195	72	70	2.0	Semi-matte surface
10%	1180	78	40	15.0	Matte, opaque surface
15%	1170	85	20	50.0	Dry matte, potential for crawling
20%	1160	92	<10	>100.0	Very dry, textural surface, high potential for defects

Disclaimer: The data in this table is illustrative and representative of expected trends. Actual results will vary depending on the specific base glaze formulation, firing cycle, and other factors.

Experimental Protocols

Glaze Preparation and Application

This protocol describes the preparation of a base glaze and variations with different percentages of barium carbonate, followed by application to test tiles.

Materials and Equipment:

- Digital scale (0.01g accuracy)
- Mixing containers
- Sieve (80-mesh)
- Whisk or mixing blade
- Bisqued ceramic test tiles
- Calipers for measuring glaze thickness
- Personal Protective Equipment (PPE): dust mask, safety glasses, gloves

Procedure:

- Weighing: Accurately weigh all dry ingredients for the base glaze and each variation with added barium carbonate.[6][7]
- Mixing:
 - Place the dry ingredients in a mixing container.
 - Gradually add water while mixing until a smooth, cream-like consistency is achieved.[6][7]
 - Sieve the mixture through an 80-mesh sieve to remove any clumps and ensure homogeneity.[6][7]
- Application:
 - Ensure test tiles are clean and free of dust.
 - Dip the test tiles into the glaze slurry for a consistent duration (e.g., 3-5 seconds) to achieve a uniform thickness.[8][9]

- Alternatively, the glaze can be sprayed or brushed on, ensuring an even application.
- Measure the glaze thickness with calipers after drying.

Firing Protocol

- Firing Temperature: The firing temperature should be appropriate for the base glaze. For a Cone 6 glaze, the kiln should be fired to approximately 1222°C (2232°F).
- Firing Cycle: A standard firing cycle for Cone 6 includes a gradual increase in temperature, a short soak at the peak temperature, and a controlled cooling phase. The cooling rate can affect crystal formation in glazes with higher barium carbonate content.

Glaze Property Testing

4.3.1. Melt Flow Test

This test evaluates the fluidity of the glaze at peak temperature.

Procedure:

- Prepare small, equally weighted pellets of each dried glaze variation.
- Place each pellet on a separate, inclined ceramic tile.
- Fire the tiles to the target temperature.
- After cooling, measure the distance each glaze has flowed down the incline. A longer flow distance indicates a lower melting point and higher fluidity.

4.3.2. Gloss Measurement

Procedure:

- Use a gloss meter to measure the specular reflectance of the fired glaze surface at a 60° angle.
- Take multiple readings on different areas of the test tile and calculate the average.

- Record the results in Gloss Units (GU).

4.3.3. Barium Leaching Test

This protocol is based on the principle of the FDA's total immersion test for lead and cadmium.

Materials:

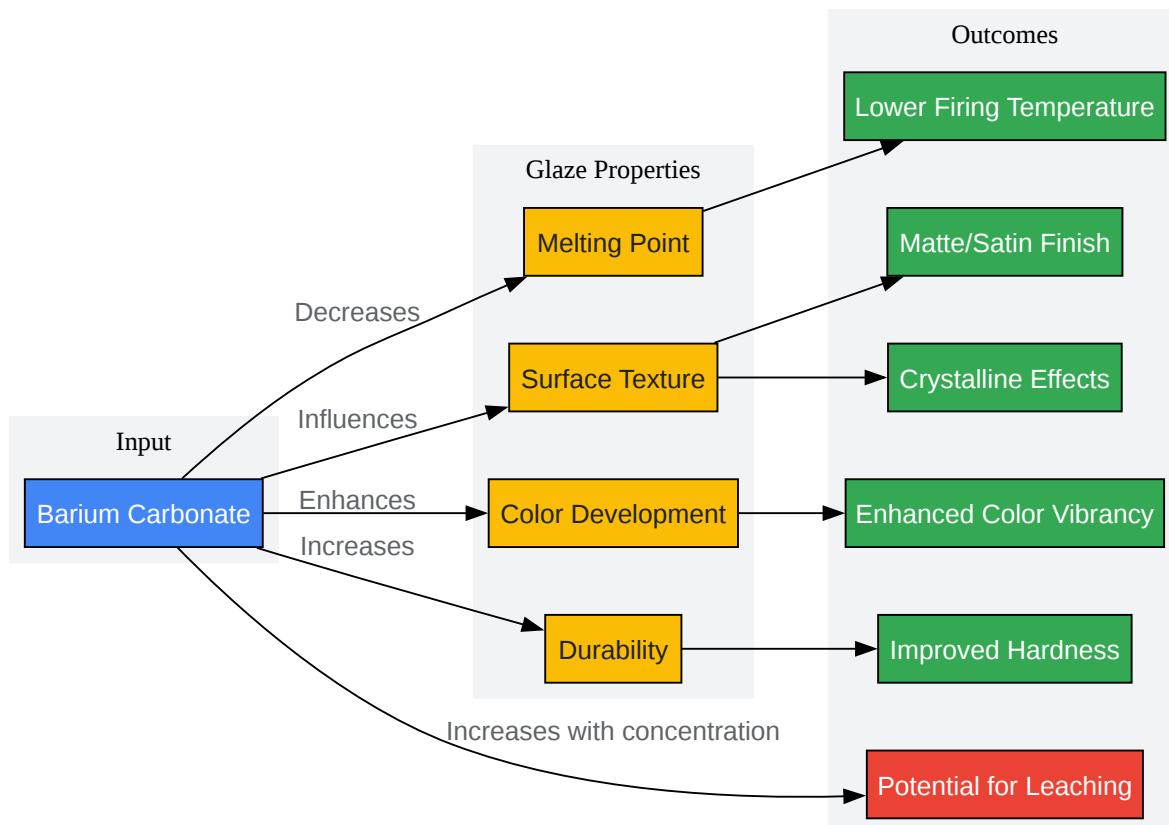
- 4% acetic acid solution
- Leaching vessels (glass or plastic)
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) for analysis

Procedure:

- Thoroughly clean the fired and cooled glazed test tiles.
- Immerse the tiles completely in a 4% acetic acid solution at room temperature for 24 hours. The volume of the acetic acid solution should be sufficient to fully cover the sample.
- After 24 hours, remove the tiles from the solution.
- Analyze the acetic acid solution for barium content using ICP-MS or AAS. The results are typically reported in parts per million (ppm).[\[10\]](#)

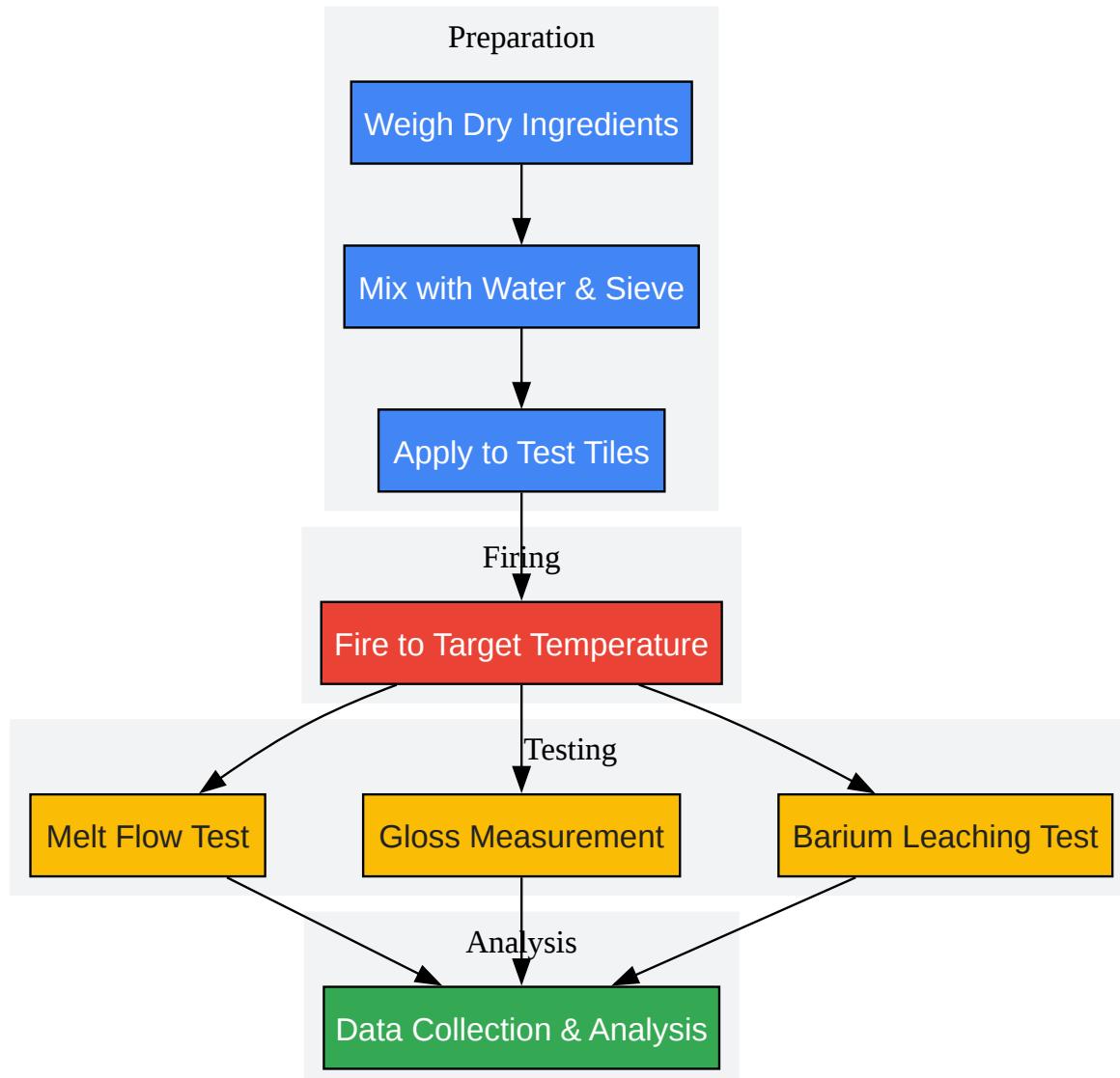
Diagrams

Logical Relationships of Barium Carbonate in Glazes

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Caption: Logical flow of barium carbonate's effects in glaze.

Experimental Workflow for Glaze Testing



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Caption: Workflow for ceramic glaze testing.

Safety Precautions

Barium carbonate is toxic if ingested.[11] When working with dry barium carbonate powder, it is crucial to use appropriate personal protective equipment, including a NIOSH-approved respirator, to prevent inhalation.[8] Good ventilation in the workspace is also essential. Glazes

containing high percentages of barium carbonate may leach barium, especially if the glaze is not well-formulated or properly fired.[11][12] It is recommended to test for barium leaching on any functional ware that will come into contact with food or drink. The EPA's Maximum Contaminant Level (MCL) for barium in drinking water is 2 mg/L, which can serve as a reference point for leaching tests.[10]

Conclusion

Barium carbonate is a versatile and valuable material in ceramic glaze formulation, offering a wide range of aesthetic and functional benefits. By understanding its effects and employing systematic testing protocols, researchers and ceramicists can effectively utilize barium carbonate to achieve desired glaze properties while ensuring the safety and durability of the final products.

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